

Personal protective equipment for handling Ddr1-IN-8

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Compound of Interest

Compound Name: Ddr1-IN-8

Cat. No.: B12389054

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Essential Safety and Handling Guide for Ddr1-IN-8

This guide provides crucial safety and logistical information for the handling and disposal of **Ddr1-IN-8**, a potent inhibitor of Discoidin Domain Receptor 1 (DDR1) and DDR2.^{[1][2]} Adherence to these procedures is vital for ensuring laboratory safety and procedural accuracy. This document is intended for researchers, scientists, and professionals in drug development.

Personal Protective Equipment (PPE)

When handling **Ddr1-IN-8**, a comprehensive PPE strategy is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required equipment.

Equipment	Specification	Purpose
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes and aerosols.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact with the compound.
Body Protection	Laboratory coat or impervious clothing	Protects against spills and contamination.
Respiratory Protection	Use in a well-ventilated area or under a fume hood. A suitable respirator may be necessary for handling powders or creating aerosols.	Minimizes inhalation of dust or vapors.

This table is based on standard laboratory safety protocols for handling potent small molecule inhibitors.^[3]

Operational Plan: Handling and Storage

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and ignition sources.^[3]
- Recommended storage temperatures are typically -20°C for powdered forms and -80°C when in solvent.^[3]

Preparation of Solutions:

- All handling of **Ddr1-IN-8** powder should be conducted in a chemical fume hood to avoid inhalation.
- Use appropriate solvents as recommended by the supplier. Common solvents for similar compounds include DMSO.

- When preparing stock solutions, add the solvent to the vial containing the pre-weighed compound to minimize dust formation.
- Ensure all equipment used for weighing and dissolution is properly calibrated and cleaned.

Experimental Use:

- Clearly label all solutions containing **Ddr1-IN-8** with the compound name, concentration, solvent, and date of preparation.
- When performing experiments, wear the recommended PPE at all times.
- Avoid direct contact with the skin, eyes, and clothing.[\[3\]](#)
- In case of accidental contact, immediately flush the affected area with copious amounts of water and seek medical attention if necessary.

Disposal Plan

All waste materials contaminated with **Ddr1-IN-8** must be treated as hazardous chemical waste.

Waste Segregation:

- Solid Waste: Contaminated items such as pipette tips, tubes, and gloves should be collected in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.

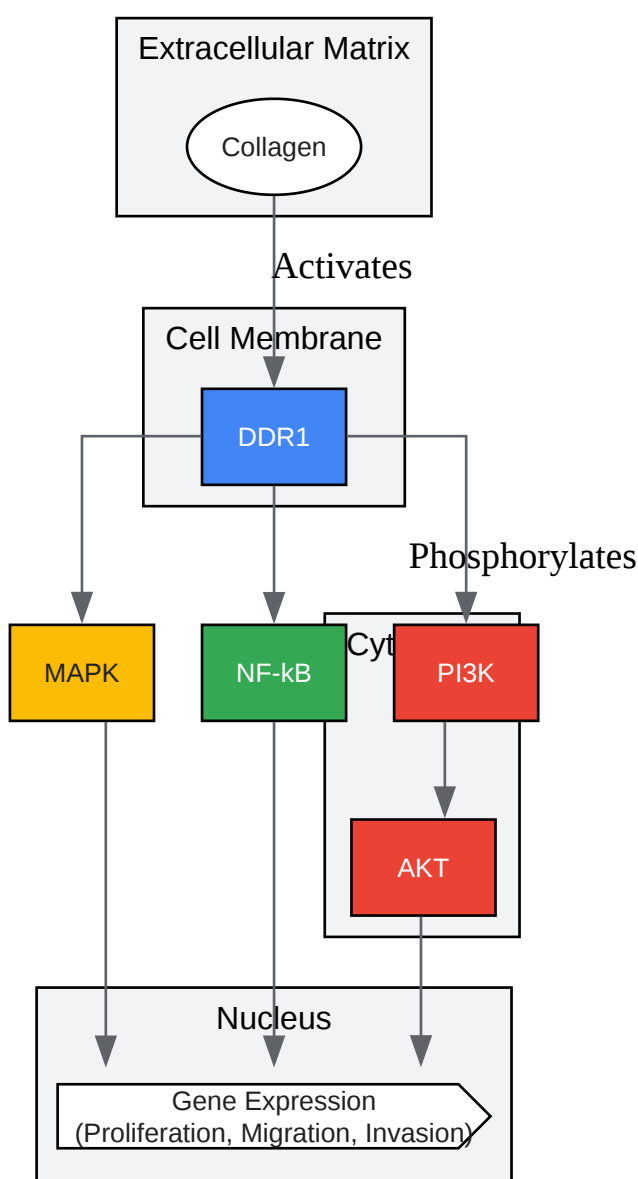
Disposal Procedure:

- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
- Arrange for collection and disposal by a licensed chemical waste management company.

- Ensure waste containers are properly sealed and stored in a designated secondary containment area while awaiting pickup.

DDR1 Signaling Pathway

Discoidin Domain Receptor 1 (DDR1) is a receptor tyrosine kinase that is activated by collagen. [4] Its activation triggers several downstream signaling cascades that play roles in cell proliferation, migration, and invasion. [5][6] Understanding this pathway is crucial for contextualizing the inhibitory action of **Ddr1-IN-8**.



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Caption: Simplified DDR1 signaling pathway upon collagen activation.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Imperial College anti-DDR1 Biosimilar (Anti-DDR1 / CD167a Reference Antibody) |MSDS [dcchemicals.com]
- 4. Discoidin domain receptor 1 (DDR1) kinase as target for structure-based drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 5. A network map of discoidin domain receptor 1(DDR1)-mediated signaling in pathological conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Roles of discoidin domain receptor 1 in gastrointestinal tumors - Zhu - Digestive Medicine Research [dmr.amegroups.org]
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